

"effect of temperature on Calcium L-lactate hydrate solubility and stability"

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Compound of Interest

Compound Name: *Calcium L-lactate hydrate*

Cat. No.: *B1469535*

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Technical Support Center: Calcium L-lactate Hydrate

This technical support center provides troubleshooting guidance and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals working with **Calcium L-lactate hydrate**. The information is presented in a question-and-answer format to directly address common experimental challenges.

Frequently Asked Questions (FAQs) & Troubleshooting Guides

Solubility Issues

Q1: My **Calcium L-lactate hydrate** is not dissolving as expected. What factors could be affecting its solubility?

A1: The solubility of **Calcium L-lactate hydrate** is primarily influenced by temperature. Ensure your solvent temperature is appropriate for your desired concentration. Other factors that can affect solubility include the pH of the solution and the presence of other ions.[\[1\]](#) For instance, the solubility increases with temperature.[\[2\]](#)[\[3\]](#)[\[4\]](#)

Troubleshooting:

- Verify Temperature: Check and calibrate your water bath or heating system to ensure it reaches and maintains the target temperature.
- pH Adjustment: While Calcium L-lactate is absorbed at various pHs, significant deviations from a neutral pH may slightly alter solubility.^[5] Consider measuring and adjusting the pH of your solvent if you suspect it's a contributing factor.
- Purity of Water: Use deionized or distilled water to avoid interference from other ions that might be present in tap water.

Q2: I am observing lot-to-lot variability in the solubility of **Calcium L-lactate hydrate**. Why might this be happening?

A2: Variability in solubility can often be attributed to differences in the hydrate form of the Calcium L-lactate. Calcium L-lactate can exist as a pentahydrate, trihydrate, monohydrate, or an anhydrous form, each with different solubility characteristics.^{[5][6]} The manufacturing and storage conditions can influence the hydration state.

Troubleshooting:

- Characterize the Hydrate Form: Use analytical techniques like Thermogravimetric Analysis (TGA), Differential Scanning Calorimetry (DSC), or Powder X-ray Diffraction (PXRD) to determine the hydration state of your material.^{[7][8][9]}
- Standardize Storage Conditions: Store **Calcium L-lactate hydrate** in a tightly sealed container at controlled room temperature and humidity to prevent changes in its hydration state.^{[6][10]} The pentahydrate can lose water in a dry atmosphere at temperatures between 35 and 135 °C.^[11]

Stability and Degradation

Q3: I suspect my **Calcium L-lactate hydrate** is degrading upon heating. At what temperature does this occur?

A3: Thermal degradation of **Calcium L-lactate hydrate** typically begins at temperatures above 200°C.^[12] The initial weight loss observed at lower temperatures is usually due to the loss of

water of hydration. The pentahydrate form starts to lose its crystalline water around 35°C and can become anhydrous above 135°C in a dry atmosphere.[11]

Troubleshooting:

- Thermogravimetric Analysis (TGA): Perform a TGA analysis to determine the exact temperature at which dehydration and subsequent degradation occur for your specific sample. The main evolved gases during degradation are H₂O and CO₂.[13][14]
- Control Heating Rate: When conducting experiments that involve heating, use a controlled heating rate to minimize the risk of thermal shock and degradation.

Q4: I have observed changes in the physical appearance of my **Calcium L-lactate hydrate** during storage. What could be the cause?

A4: Changes in physical appearance, such as clumping or a change in powder flow, can be due to alterations in the hydrate state. The pentahydrate is somewhat efflorescent and can lose water in a dry atmosphere.[15] Conversely, the amorphous anhydrous form can absorb moisture from the air and convert to a hydrated form.

Troubleshooting:

- Monitor Relative Humidity (RH): The stability of different hydrate forms is dependent on both temperature and relative humidity.[7] For example, a dihydrate form has been observed at 60°C and between 50% and 80% RH.[7]
- Proper Storage: Store in a desiccator or a controlled humidity chamber if you are working with the anhydrous form or if you are in a very humid environment.

Data Presentation

Table 1: Solubility of Calcium L-lactate in Water at Various Temperatures

Temperature (°C)	Solubility (g/100 mL)
10	4.8
20	5.8
24	~6.5 (interpolated)
25	6.7, ~7.9, ~8.0
30	8.5

Note: Solubility data can vary slightly between different sources and measurement conditions.

[\[1\]](#)[\[11\]](#)[\[12\]](#)

Table 2: Thermal Properties of **Calcium L-lactate Hydrate** Forms

Hydrate Form	Transition/Decomposition Event	Temperature Range (°C)
Pentahydrate	Dehydration to amorphous anhydrate in a dry atmosphere	35 - 135
Transformation to a monohydrate in a closed environment	~100	
Amorphous Anhydrate	Glass transition	~175
Recrystallization to crystalline anhydrate	>175	
Onset of thermal decomposition	>200	

Data compiled from multiple sources.[\[7\]](#)[\[11\]](#)[\[12\]](#)

Experimental Protocols

Protocol 1: Determination of Calcium L-lactate Solubility

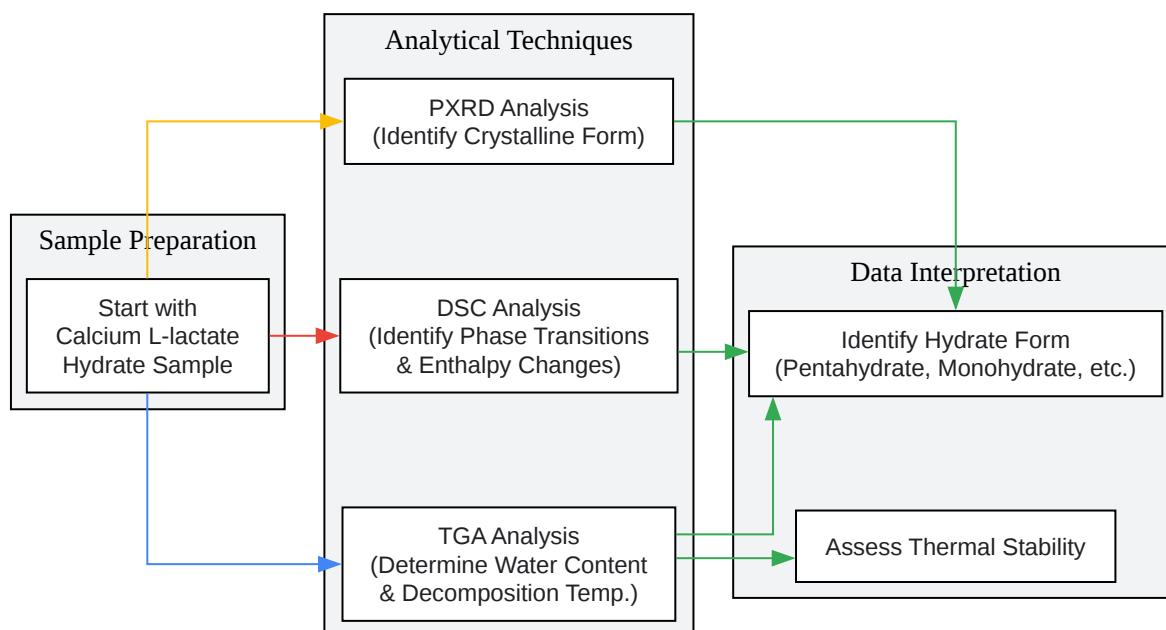
- Preparation of Saturated Solution:
 - Add an excess amount of **Calcium L-lactate hydrate** to a known volume of deionized water in a sealed container.
 - Place the container in a temperature-controlled water bath or shaker.
 - Equilibrate the solution for a sufficient time (e.g., 24-48 hours) with continuous stirring to ensure saturation.
- Sample Collection and Analysis:
 - Once equilibrated, allow the undissolved solid to settle.
 - Carefully withdraw a known volume of the clear supernatant using a pre-heated or pre-cooled syringe to match the equilibration temperature.
 - Filter the supernatant through a 0.45 µm filter to remove any remaining solid particles.
 - Accurately weigh the collected filtrate.
 - Dry the filtrate to a constant weight in an oven at a temperature sufficient to remove the water but below the decomposition temperature (e.g., 120°C for 4 hours).^[6]
- Calculation:
 - Calculate the solubility as the mass of the dried solid per volume or mass of the solvent.

Protocol 2: Characterization of Hydrate Forms using Thermogravimetric Analysis (TGA)

- Instrument Setup:
 - Calibrate the TGA instrument for temperature and mass.
 - Use a nitrogen atmosphere with a typical flow rate of 20-50 mL/min to prevent oxidative degradation.
- Sample Preparation:

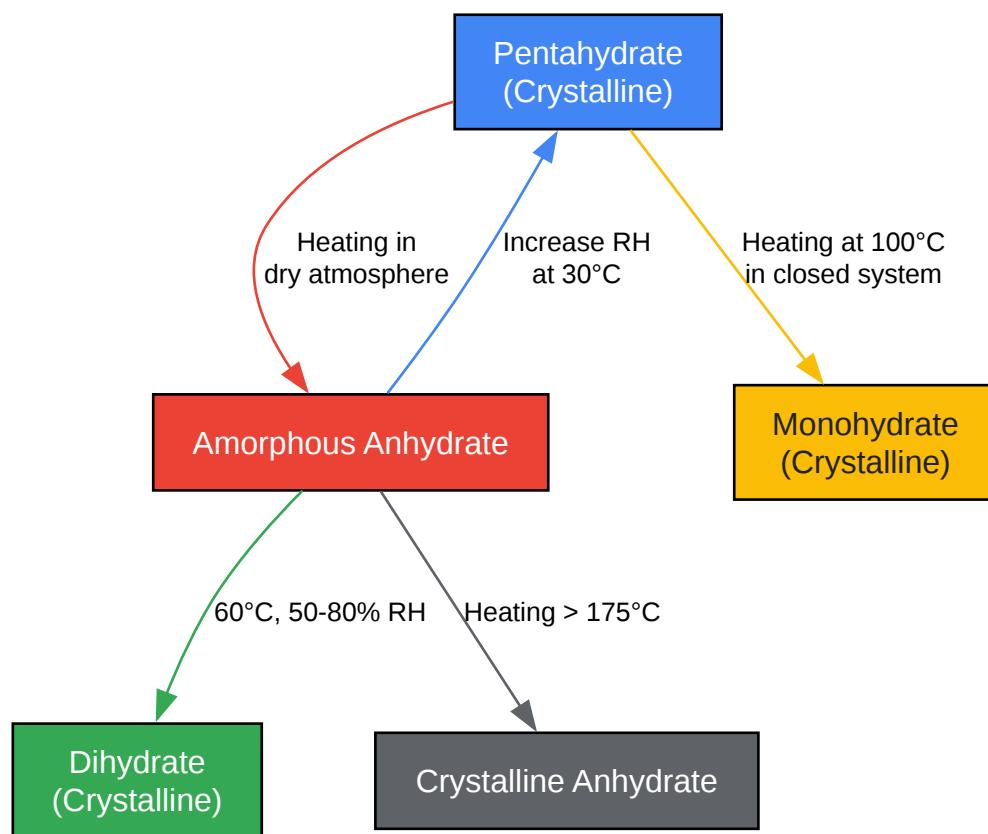
- Accurately weigh 5-10 mg of the **Calcium L-lactate hydrate** sample into a TGA pan.
- Thermal Program:
 - Heat the sample from ambient temperature (e.g., 25°C) to a final temperature above the expected decomposition (e.g., 600°C) at a controlled heating rate (e.g., 10°C/min).
- Data Analysis:
 - Analyze the resulting TGA curve (weight % vs. temperature).
 - The initial weight loss step corresponds to the loss of water of hydration. The number of water molecules can be calculated from the percentage weight loss.
 - Subsequent weight loss steps at higher temperatures indicate thermal decomposition.

Visualizations



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Caption: Experimental workflow for characterizing **Calcium L-lactate hydrate**.

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Caption: Phase transitions of **Calcium L-lactate hydrate** under different conditions.

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